

# Application Notes and Protocols: CAY10526

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CAY10526

Cat. No.: B1668649

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**CAY10526** is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the production of prostaglandin E2 (PGE2).[1][2] By selectively targeting mPGES-1, **CAY10526** effectively reduces PGE2 levels without impacting the cyclooxygenase-2 (COX-2) enzyme.[1][2] These characteristics make it a valuable tool for investigating the role of the mPGES-1/PGE2 pathway in various physiological and pathological processes, including inflammation and cancer. This document provides detailed information on the solubility of **CAY10526** in Dimethyl Sulfoxide (DMSO), protocols for its use in common laboratory applications, and an overview of its mechanism of action.

## Solubility in DMSO

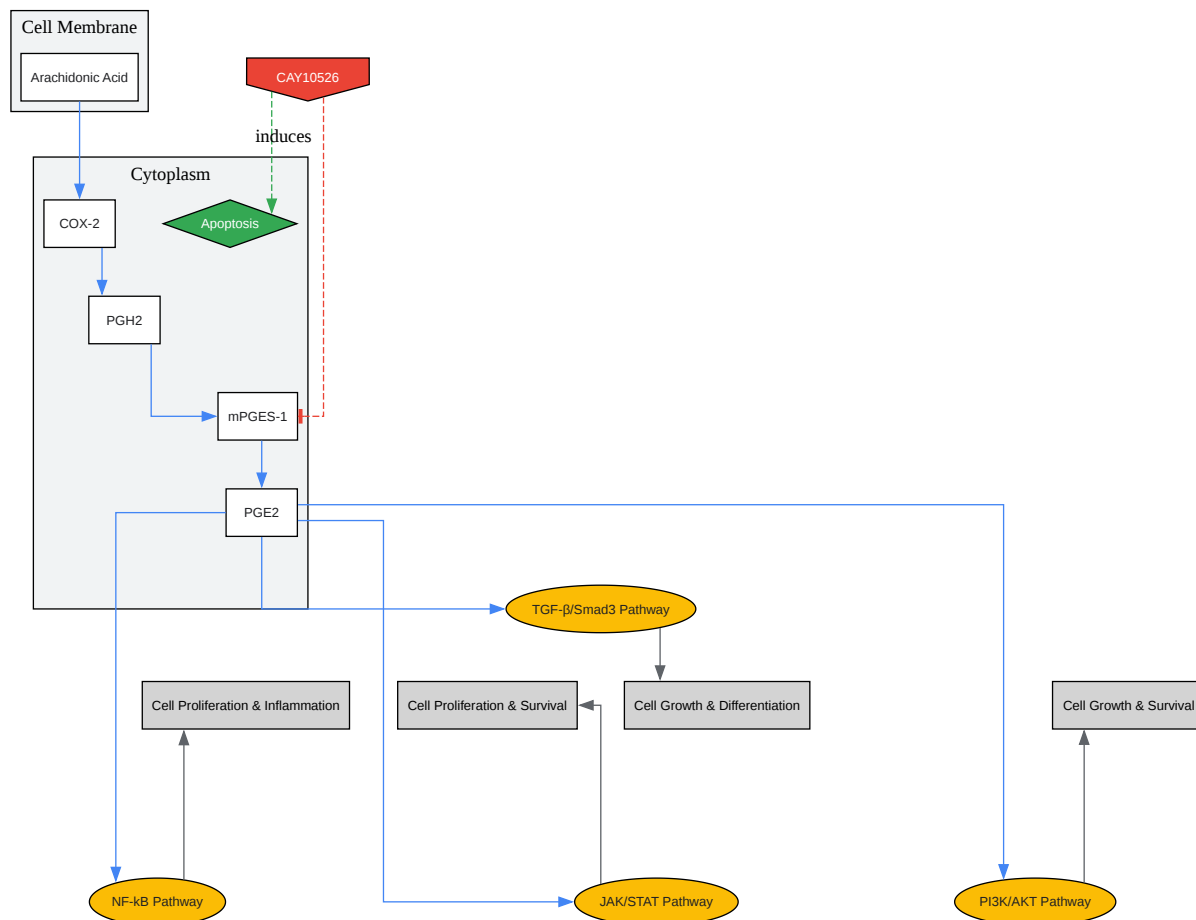
**CAY10526** exhibits good solubility in DMSO, facilitating the preparation of stock solutions for in vitro and in vivo studies. For optimal dissolution, sonication or warming may be beneficial.

Solvent	Solubility	Molar Concentration (at specified mg/mL)	Notes
DMSO	16 mg/mL[3]	51.42 mM[3]	Sonication is recommended.[3]
DMSO	30 mg/mL[1][4]	96.41 mM	-
DMSO	66.67 mg/mL	214.27 mM	Requires ultrasonication, warming, and heating to 60°C.[5]

Molecular Weight of **CAY10526**: 311.1 g/mol [1]

## Mechanism of Action

**CAY10526** selectively inhibits the mPGES-1 enzyme, which is responsible for the conversion of PGH2 to PGE2. This leads to a reduction in PGE2 production, a key mediator of inflammation and cell proliferation. The inhibitory action of **CAY10526** has been shown to impact several downstream signaling pathways.



[Click to download full resolution via product page](#)

Caption: **CAY10526** inhibits mPGES-1, blocking PGE2 production and downstream signaling.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10526** in DMSO, a common starting concentration for in vitro experiments.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **CAY10526** stock solution in DMSO.

Materials:

- **CAY10526** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated balance
- Pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing: Carefully weigh 3.11 mg of **CAY10526** powder and transfer it to a microcentrifuge tube.
- Dissolving: Add 1 mL of anhydrous DMSO to the tube containing the **CAY10526** powder.
- Mixing: Vortex the tube thoroughly for several minutes to facilitate dissolution.

- Sonication (if required): If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)

## In Vitro Cell-Based Assay: Inhibition of PGE2 Production

This protocol outlines a general method to assess the inhibitory effect of **CAY10526** on PGE2 production in cultured cells, such as RAW 264.7 macrophages.

### Materials:

- RAW 264.7 cells (or other suitable cell line)
- Complete cell culture medium
- Lipopolysaccharide (LPS)
- **CAY10526** stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- PGE2 ELISA kit
- 96-well cell culture plates

### Procedure:

- Cell Seeding: Seed RAW 264.7 cells in a 96-well plate at a density of  $1 \times 10^5$  cells/well and allow them to adhere overnight.
- Pre-treatment: The next day, replace the medium with fresh medium containing various concentrations of **CAY10526** (e.g., 0.1, 1, 10, 50  $\mu$ M). Include a vehicle control (DMSO only). Incubate for 1-2 hours.

- Stimulation: Add LPS to a final concentration of 1 µg/mL to all wells except for the negative control.
- Incubation: Incubate the plate for 24 hours at 37°C in a CO2 incubator.
- Supernatant Collection: After incubation, centrifuge the plate and carefully collect the cell culture supernatant.
- PGE2 Measurement: Measure the concentration of PGE2 in the supernatant using a commercial PGE2 ELISA kit, following the manufacturer's instructions.
- Data Analysis: Calculate the IC50 value of **CAY10526** for PGE2 inhibition. The reported IC50 for **CAY10526** in LPS-stimulated RAW 264.7 cells is 1.8 µM.[\[1\]](#)[\[3\]](#)

## Quantitative Data

The following table summarizes the reported IC50 values for **CAY10526** in various cell lines and experimental conditions.

Cell Line	Assay	IC50 Value	Reference
RAW 264.7	PGE2 Production Inhibition	1.8 µM	<a href="#">[1]</a> <a href="#">[3]</a>
Melanoma Cell Lines	Cell Viability	<5 µM	
T-cell Acute Lymphoblastic Leukemia (T-ALL)	PGE2 Synthesis Reduction	16.7 µM (at 24h)	<a href="#">[6]</a>
Hut78 (T-cell lymphoma)	Cell Viability	27.64 µM (at 24h)	<a href="#">[7]</a>

## In Vivo Applications

**CAY10526** has been utilized in preclinical animal models to investigate its anti-tumor and anti-inflammatory effects. For in vivo studies, **CAY10526** can be administered via intraperitoneal (i.p.) injection. A reported dosage in a mouse model of lung metastasis was 5 mg/kg daily for 7 days.[\[8\]](#)[\[9\]](#)

## Troubleshooting

- **Precipitation in Media:** If precipitation is observed when diluting the DMSO stock solution in aqueous media, try using a lower final concentration of DMSO (typically  $\leq 0.5\%$ ). Preparing an intermediate dilution in a serum-containing medium before adding to the final culture can also be beneficial.
- **Low Potency:** Ensure the stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles. Verify the final concentration of **CAY10526** in the assay.
- **Cell Toxicity:** At higher concentrations, **CAY10526** can induce apoptosis.<sup>[6]</sup> It is important to determine the optimal non-toxic working concentration for your specific cell line and experimental duration through a dose-response curve.

## Safety Precautions

**CAY10526** is for research use only and not for human or veterinary use.<sup>[1]</sup> Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Handle the powder in a well-ventilated area or a chemical fume hood.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. CAY10526 | Prostaglandin Receptor | TargetMol [targetmol.com]
- 4. glpbio.com [glpbio.com]
- 5. CAY10526 - Immunomart [immunomart.com]
- 6. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- $\beta$ /Smad3 and PI3K/AKT signal pathways - PMC [pmc.ncbi.nlm.nih.gov]

- 7. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- $\beta$ /Smad3 and PI3K/AKT signal pathways - Li - Translational Cancer Research [tcr.amegroups.org]
- 8. researchgate.net [researchgate.net]
- 9. PTGES/PGE2 signaling links immunosuppression and lung metastasis in Gprc5a-knockout mouse model - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: CAY10526]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668649#cay10526-solubility-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)